

Essential Safety and Operational Guide for Handling 4-Methyl-3-nitroquinoline

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Compound of Interest

Compound Name: 4-Methyl-3-nitroquinoline

Cat. No.: B1313941

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Disclaimer: This document provides immediate safety and logistical information for handling **4-Methyl-3-nitroquinoline** based on available data. A complete Safety Data Sheet (SDS) for this specific compound was not available at the time of writing. The information herein is supplemented with data from structurally similar compounds, such as other nitroquinoline derivatives and nitroaromatic compounds. It is imperative to treat **4-Methyl-3-nitroquinoline** as a hazardous substance and to handle it with extreme caution. Always consult with your institution's Environmental Health and Safety (EHS) department for guidance specific to your location and facilities.

Hazard Summary and Immediate Precautions

4-Methyl-3-nitroquinoline is classified as a harmful and irritant compound. Based on the available hazard statements, this chemical poses significant health risks upon exposure.

Primary Hazards:

- Harmful in contact with skin.^[1]
- Harmful if inhaled.^[1]
- May cause respiratory irritation.^[1]
- Harmful if swallowed.^[1]
- Causes skin irritation.^[1]

- Causes serious eye irritation.[1]

Due to its structural similarity to other nitroquinoline compounds, there is a potential for this chemical to be a mutagen or carcinogen. Therefore, it is crucial to minimize all routes of exposure.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **4-Methyl-3-nitroquinoline**. The following PPE is required to minimize exposure risks.

Protection Type	Specific Equipment	Standard/Rationale
Eye and Face	Chemical splash goggles and a face shield.	Goggles protect against splashes, and a face shield provides an additional layer of protection for the entire face. Must meet OSHA 29 CFR 1910.133 or EN 166 standards.
Hand	Double gloving with chemical-resistant gloves (e.g., nitrile or neoprene).	No single glove material protects against all chemicals. Double gloving provides an extra barrier. Gloves should be inspected before use and changed immediately upon contamination. Must meet EN 374 standard.
Body	Chemical-resistant laboratory coat.	A fully buttoned lab coat protects the skin from accidental spills.
Respiratory	Use in a certified chemical fume hood.	All handling of this compound should be conducted within a properly functioning chemical fume hood to minimize inhalation of dust or vapors.
Feet	Closed-toed, chemical-resistant shoes.	Shoes must cover the entire foot to prevent injury from spills or falling objects.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential for minimizing risk.

Preparation and Pre-Handling:

- Familiarization: Before beginning any work, thoroughly review this safety guide and any available safety information for similar compounds.
- Engineering Controls: Verify that the chemical fume hood is certified and functioning correctly.
- PPE Availability: Ensure all necessary PPE is available and in good condition.
- Emergency Equipment: Locate the nearest emergency eyewash station, safety shower, and fire extinguisher.
- Spill Kit: Have a chemical spill kit readily accessible.

Handling the Compound:

- Work Area: Always conduct all manipulations of **4-Methyl-3-nitroquinoline** within the sash of a chemical fume hood.
- Weighing: When weighing the solid compound, do so in a closed container or on weighing paper within the fume hood to prevent the dispersal of dust.
- Transfers: Use appropriate tools (e.g., spatulas, powder funnels) to avoid direct contact when transferring the chemical.
- Container Management: Keep containers of the chemical tightly closed when not in use to prevent the release of dust or vapors.

Post-Handling Procedures:

- Decontamination: Thoroughly clean the work area at the end of the procedure. Decontaminate any equipment that has come into contact with the chemical.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.

Emergency and Spill Procedures

Immediate and appropriate action is critical in the event of a spill or exposure.

Personnel Exposure:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove all contaminated clothing. Seek medical attention if irritation persists.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill Cleanup: For any spill, the first step is to alert others in the vicinity and evacuate the immediate area if necessary.

- **Small Spills (less than 1 gram):**
 - Ensure proper PPE is worn.
 - Gently cover the spill with an absorbent material (e.g., vermiculite, sand, or a spill pillow) to avoid raising dust.
 - Carefully scoop the absorbed material into a labeled hazardous waste container.
 - Wipe the spill area with a damp cloth, and place the cloth in the hazardous waste container.
 - Decontaminate the area with a suitable cleaning agent.
- **Large Spills (more than 1 gram):**
 - Evacuate the laboratory and close the doors.
 - Alert your institution's EHS department or emergency response team immediately.
 - Do not attempt to clean up a large spill without proper training and equipment.

Disposal Plan

All waste containing **4-Methyl-3-nitroquinoline** must be treated as hazardous waste.

Waste Segregation and Collection:

- **Solid Waste:** Collect all solid **4-Methyl-3-nitroquinoline** waste, including contaminated consumables (e.g., gloves, weighing paper, pipette tips), in a clearly labeled, sealable hazardous waste container. The label should include "Hazardous Waste" and the full chemical name.
- **Liquid Waste:** If **4-Methyl-3-nitroquinoline** is in a solution, collect it in a dedicated, leak-proof, and sealable liquid hazardous waste container. The container must be compatible with the solvent used. Label the container with "Hazardous Waste" and list all components of the solution with their approximate percentages.
- **Sharps:** Any contaminated sharps should be placed in a designated sharps container for hazardous waste.

Storage and Disposal:

- Store all hazardous waste containers in a designated satellite accumulation area.
- Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor. Do not dispose of this chemical down the drain or in the regular trash.[\[2\]](#)

Quantitative Data

The following table summarizes available physical and chemical data for **4-Methyl-3-nitroquinoline**.

Property	Value	Source
CAS Number	79965-62-1	Apollo Scientific
Molecular Formula	C ₁₀ H ₈ N ₂ O ₂	ECHEMI
Molecular Weight	188.18 g/mol	Apollo Scientific
Purity	≥95%	Apollo Scientific
Boiling Point	328.255 °C at 760 mmHg (calculated)	ECHEMI
Flash Point	152.323 °C (calculated)	ECHEMI
Density	1.299 g/cm ³ (calculated)	ECHEMI

Experimental Protocols

While a specific, validated experimental protocol for the synthesis of **4-Methyl-3-nitroquinoline** was not found in the literature search, a general approach can be adapted from the synthesis of similar nitroquinoline derivatives. The following is a proposed, non-validated protocol that should be thoroughly evaluated and optimized by experienced chemists before implementation.

Proposed Synthesis of **4-Methyl-3-nitroquinoline** (Adapted from similar syntheses):

This proposed synthesis involves the nitration of 4-methylquinoline.

Materials:

- 4-methylquinoline
- Concentrated sulfuric acid (H₂SO₄)
- Fuming nitric acid (HNO₃)
- Ice
- Sodium bicarbonate (NaHCO₃) solution

- Appropriate solvents for extraction and purification (e.g., ethyl acetate)

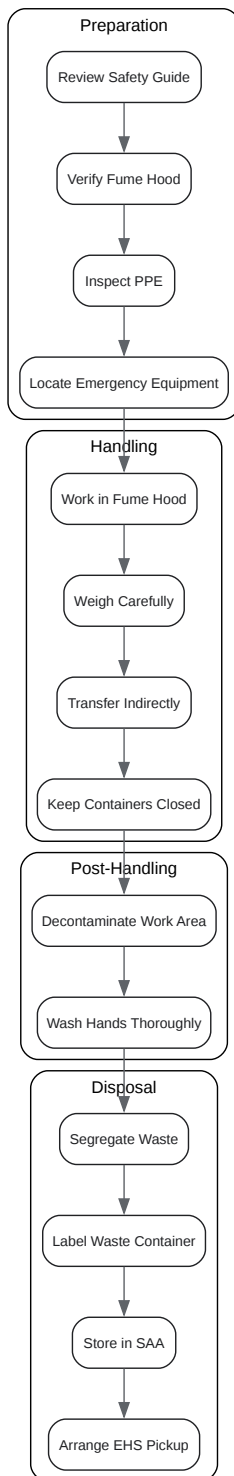
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, cool concentrated sulfuric acid in an ice-salt bath.
- **Substrate Addition:** Slowly add 4-methylquinoline to the cooled sulfuric acid while stirring, maintaining a low temperature.
- **Nitrating Mixture:** Prepare a nitrating mixture of fuming nitric acid and concentrated sulfuric acid.
- **Nitration:** Add the nitrating mixture dropwise to the stirred solution of 4-methylquinoline, ensuring the temperature is maintained below 5°C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at a low temperature. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, carefully pour the reaction mixture over crushed ice.
- **Neutralization:** Neutralize the acidic solution by the slow addition of a saturated sodium bicarbonate solution until the pH is neutral.
- **Extraction:** Extract the product from the aqueous layer using a suitable organic solvent.
- **Purification:** Dry the combined organic layers over an anhydrous salt (e.g., MgSO_4), filter, and concentrate the filtrate under reduced pressure to obtain the crude product. Further purification can be achieved by recrystallization or column chromatography.

Note: This is a generalized protocol and requires optimization. All steps must be performed in a chemical fume hood with appropriate PPE.

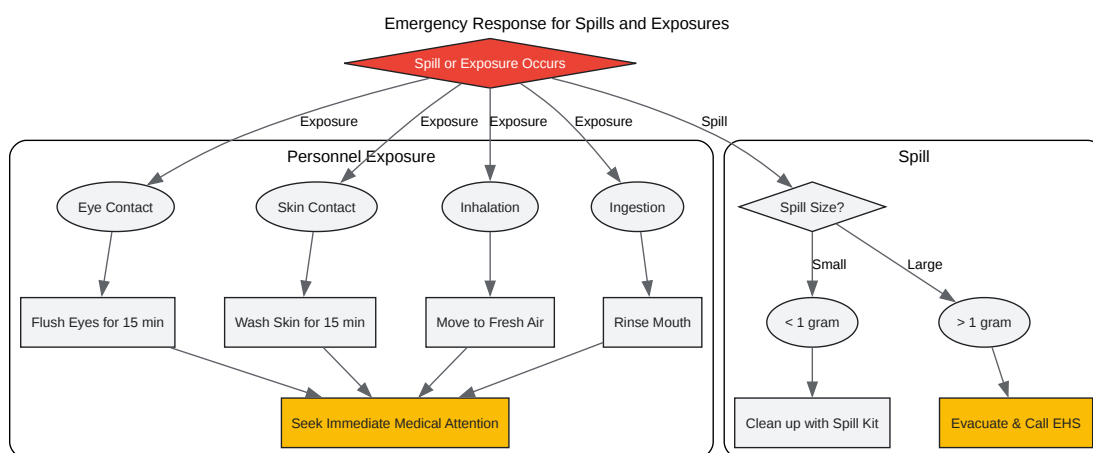
Visualizations

Workflow for Handling 4-Methyl-3-nitroquinoline



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Caption: A logical workflow for the safe handling and disposal of **4-Methyl-3-nitroquinoline**.



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Caption: Decision-making flowchart for emergency response to spills or exposures.

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References

- 1. 79965-62-1 Cas No. | 4-Methyl-3-nitroquinoline | Apollo [store.apolloscientific.co.uk]

- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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